

Addressing solubility issues of 6-Bromoisoquinoline in organic solvents

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Compound of Interest

Compound Name: 6-Bromoisoquinoline

Cat. No.: B029742

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Technical Support Center: 6-Bromoisoquinoline

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing solubility issues associated with **6-Bromoisoquinoline**.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **6-Bromoisoquinoline**?

A1: **6-Bromoisoquinoline** is a crystalline powder that is generally soluble in several organic solvents.^[1] Its solubility is influenced by the solvent's polarity, temperature, and the crystalline nature of the solid.

Q2: In which common organic solvents is **6-Bromoisoquinoline** soluble?

A2: **6-Bromoisoquinoline** is reported to be soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Ethanol, with a solubility of 30 mg/mL in each.^{[1][2]} It has significantly lower solubility in aqueous solutions, such as a mixture of Ethanol and PBS (pH 7.2) in a 1:8 ratio, where the solubility is 0.5 mg/mL.^{[1][2]}

Q3: What is the melting point of **6-Bromoisoquinoline**?

A3: The melting point of **6-Bromoisoquinoline** is in the range of 44.0 to 48.0 °C. Another source indicates a melting point of 52-57 °C for the monohydrate form.

Q4: How should **6-Bromoisoquinoline** be stored?

A4: It is recommended to store **6-Bromoisoquinoline** at room temperature under an inert atmosphere.

Q5: What are the primary applications of **6-Bromoisoquinoline**?

A5: **6-Bromoisoquinoline** is a versatile intermediate in organic synthesis and medicinal chemistry. It is frequently used in the development of novel therapeutic agents, particularly those targeting cancer and neurological disorders. The bromine atom at the 6-position serves as a useful handle for cross-coupling reactions, such as the Suzuki-Miyaura reaction, to create more complex molecules.

Troubleshooting Guide for Solubility Issues

Issue	Potential Cause	Recommended Solution
Compound is not dissolving in a recommended solvent.	- Insufficient solvent volume.- Low temperature.- Crystalline nature of the compound.	- Increase the solvent volume.- Gently warm the solution while stirring. Use a water bath to avoid localized heating.- Use sonication to break up solid aggregates and enhance dissolution.
Precipitation occurs upon cooling the solution.	- The solution was saturated at a higher temperature.- Change in solvent composition (e.g., addition of an anti-solvent).	- Prepare a less concentrated solution.- Maintain the solution at the temperature it was prepared at if possible.- If the solution must be at a lower temperature, consider using a co-solvent system to improve solubility.
The compound appears to be degrading in the solvent.	- Reactivity with the solvent.- Presence of impurities.- Exposure to light or air.	- Ensure the solvent is pure and dry.- Prepare fresh solutions before use.- Store solutions protected from light and under an inert atmosphere (e.g., nitrogen or argon).
Difficulty in achieving a specific concentration.	- Inaccurate weighing of the compound or measurement of the solvent.- Reaching the solubility limit of the solvent.	- Re-verify all measurements.- Consult the solubility data to ensure the target concentration is achievable in the chosen solvent.- If the desired concentration exceeds the solubility limit, a different solvent or a mixture of solvents may be necessary.

Quantitative Solubility Data

Solvent	Concentration	Reference
Dimethylformamide (DMF)	30 mg/mL	
Dimethyl sulfoxide (DMSO)	30 mg/mL	
Ethanol	30 mg/mL	
Ethanol:PBS (pH 7.2) (1:8)	0.5 mg/mL	

Experimental Protocols

Protocol 1: Standard Dissolution of 6-Bromoisoquinoline

- Preparation: Weigh the desired amount of **6-Bromoisoquinoline** in a clean, dry vial.
- Solvent Addition: Add the appropriate volume of the selected organic solvent (e.g., DMSO, DMF, or Ethanol) to the vial.
- Dissolution: Vortex or stir the mixture at room temperature until the solid is completely dissolved.
- Observation: Visually inspect the solution to ensure there are no undissolved particles.
- Storage: If not for immediate use, store the solution in a tightly sealed container, protected from light, and under an inert atmosphere.

Protocol 2: Enhancing Solubility of 6-Bromoisoquinoline

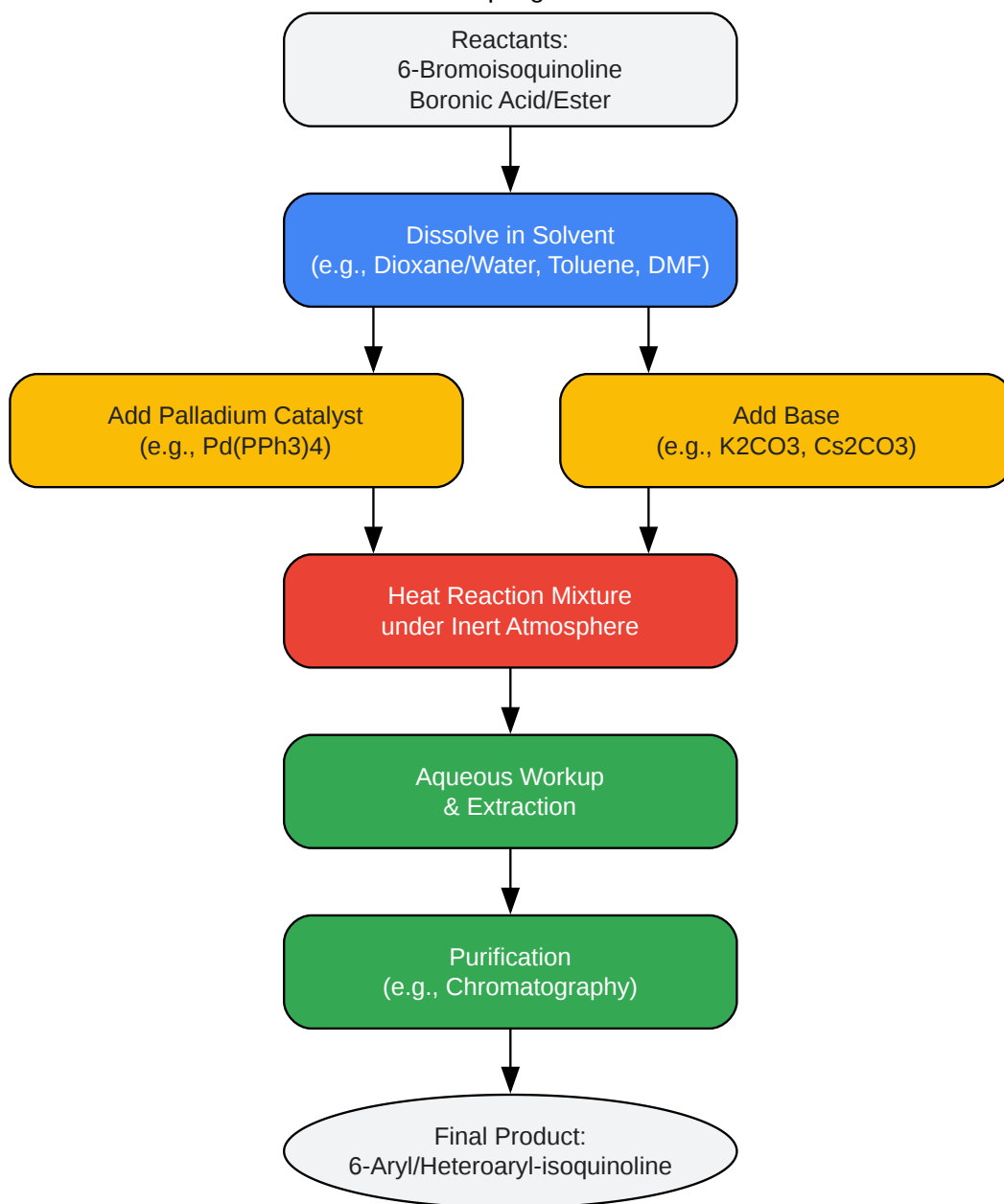
- Initial Attempt: Follow steps 1-3 of the Standard Dissolution Protocol.
- Sonication: If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes.
- Gentle Heating: If solubility is still an issue, gently warm the solution in a water bath to a temperature not exceeding 40°C while continuously stirring. Monitor closely to ensure no solvent evaporation or compound degradation.

- **Co-solvent Addition:** As an alternative, add a small amount of a co-solvent in which the compound is highly soluble. For example, if the primary solvent is a less polar one, a small addition of DMSO or DMF can aid dissolution. Add the co-solvent dropwise while stirring until the solid dissolves.
- **Final Observation:** Once the compound is dissolved, allow the solution to return to room temperature and observe for any precipitation. If precipitation occurs, the solution is supersaturated and should be diluted or maintained at a slightly elevated temperature.

Diagrams

Caption: A logical workflow for dissolving **6-Bromoisoquinoline** and troubleshooting common issues.

General Suzuki Coupling Reaction Workflow

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Caption: A typical synthetic workflow involving **6-Bromoisoquinoline** in a Suzuki coupling reaction.

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References

- 1. 6-Bromoisoquinoline | 34784-05-9 [amp.chemicalbook.com]
- 2. 6-Bromoisoquinoline | 34784-05-9 [m.chemicalbook.com]
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